

sulfur dioxide sulfites E 220-228 re-evaluation

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Compound Focus: Potassium bisulfite

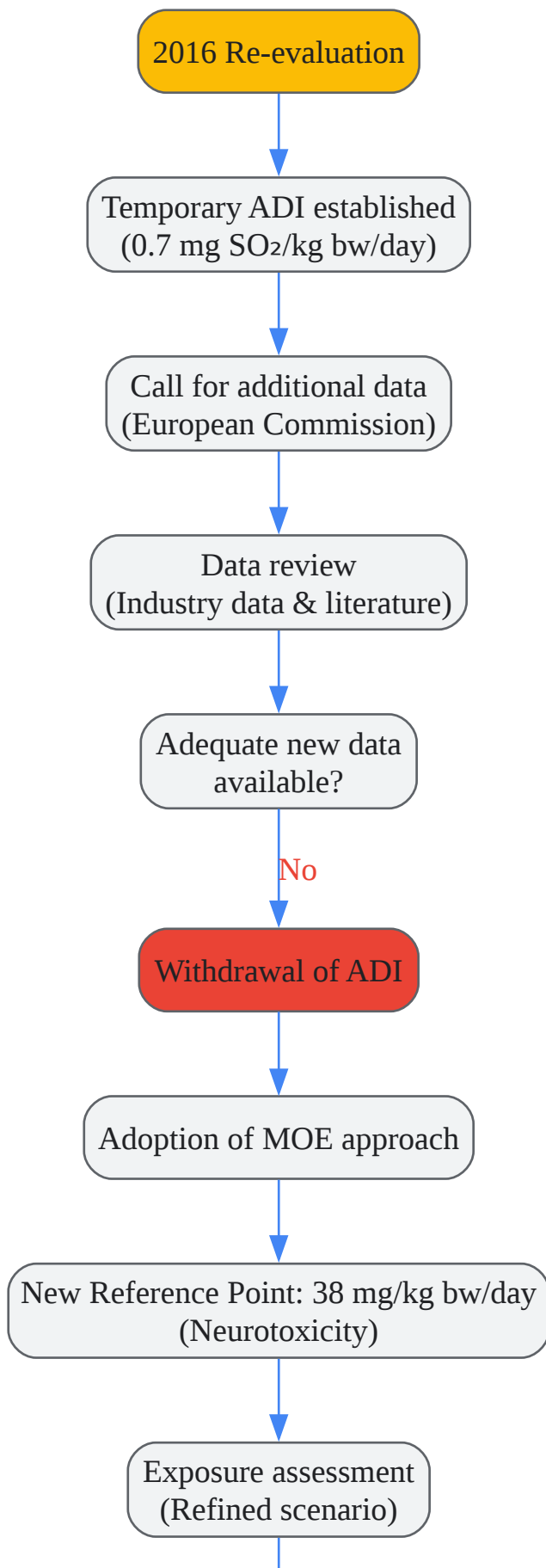
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EFSA Risk Assessment Workflow

The following diagram illustrates the process and key decision points in EFSA's latest safety assessment.



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MOE < 80 for high consumers
(Safety Concern)

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EFSA Sulfite Safety Re-assessment Workflow

Dietary Exposure and Safety

EFSA's refined exposure assessment, considered the most realistic, shows intake levels that raise safety concerns for high consumers in most population groups [1].

Population Group	Mean Dietary Exposure (mg SO ₂ /kg bw/day)	95th Percentile Dietary Exposure (mg SO ₂ /kg bw/day)
Infants	< 0.01	0.05
Toddlers	0.32	0.93
Adults	Not Specified	1.17

The calculated **Margins of Exposure (MOE)** at the 95th percentile were **below the protective threshold of 80** for all population groups except adolescents, indicating a potential health risk [1].

Key Toxicological Data & Protocols

The EFSA Panel's conclusion was driven by new evidence on neurotoxicity and the lack of data to resolve past uncertainties.

- **Critical Effect:** The **prolonged latency of visual evoked potentials (VEP)** was identified as the critical neurotoxic effect. VEP measures the electrical response of the visual cortex to a stimulus and is a sensitive indicator of signal transmission delays in the brain [1].
- **Reference Point:** A **BMDL₁₀** (Benchmark Dose Lower Confidence Limit) of **38 mg SO₂ equivalents/kg bw per day** was derived from the VEP data [1]. This is lower than the 70 mg/kg

bw/day NOAEL used in 2016, contributing to the heightened concern.

- **Data Gaps:** Key unanswered questions include [1]:
 - Effects on the testes at lower doses.
 - More precise data on systemic exposure after oral intake.
 - Further characterization of neurotoxic potential.

Global Regulatory Context

- **U.S. FDA Perspective:** The FDA requires that the presence of sulfites at levels of **10 ppm or higher must be declared on food labels** [2]. The agency detains imported foods with undeclared sulfites above this level. In 2022, the EPA established a pesticide tolerance for sulfur dioxide residues on blueberries at 9 ppm [3].
- **IARC Carcinogenicity Assessment:** Sulfur dioxide and sulfites are "**not classifiable as to their carcinogenicity to humans**" (**Group 3**) [4]. This is based on inadequate evidence in humans and limited evidence in experimental animals.

Health Effects and Sensitive Populations

For certain individuals, sulfites can pose a more immediate health risk.

- **Sulfite Sensitivity:** An estimated **5-10% of people with asthma** may experience symptoms like wheezing, chest tightness, and cough upon exposure [5]. These reactions are thought to be caused by inhaling sulfur dioxide gas, which causes airway narrowing [5] [6].
- **Mechanism:** Inhaled SO₂ dissolves in the moisture of the airways to form sulfurous acid, a severe irritant. This can lead to reflex bronchoconstriction [6]. Some asthmatics may also have a deficiency in the sulfite oxidase enzyme, which helps break down SO₂ [5].

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